

Personal protective equipment for handling 2-Iodo-5-methylthiophene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Iodo-5-methylthiophene

Cat. No.: B099134

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Essential Safety and Handling Guide for 2-Iodo-5-methylthiophene

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-Iodo-5-methylthiophene**. The content herein outlines operational procedures, personal protective equipment (PPE), and disposal plans to ensure laboratory safety and proper chemical management.

Hazard Identification and Immediate Precautions

2-Iodo-5-methylthiophene is a combustible liquid that can cause skin, eye, and respiratory irritation.[1][2] It is harmful if swallowed.[1] Immediate precautions include working in a well-ventilated area, avoiding contact with skin and eyes, and preventing inhalation of vapors.[3][4]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C5H5IS	[5][6]
Molecular Weight	224.06 g/mol	[5]
Boiling Point	81-83 °C at 10 mmHg	[5]
Density	1.852 g/mL at 25 °C	[5]
Flash Point	89 °C (192.2 °F) - closed cup	[5]
Storage Temperature	2-8°C	[5]

GHS Hazard Statements

Hazard Statement	Classification
H227	Combustible liquid
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Source:[1][2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **2-Iodo-5-methylthiophene** to minimize exposure risk. The following table summarizes the recommended PPE.

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles and a face shield.	To protect against splashes and vapors that can cause serious eye irritation. ^{[1][2]}
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact, which can cause irritation. ^{[1][2]} Nitrile gloves offer good resistance to a range of organic chemicals.
Body Protection	Flame-retardant lab coat worn over personal clothing.	To protect skin and clothing from splashes of the combustible liquid.
Respiratory Protection	Air-purifying respirator with a combination cartridge for organic vapors and iodine.	To prevent respiratory tract irritation from vapors. ^{[1][2]}

Operational and Disposal Plans

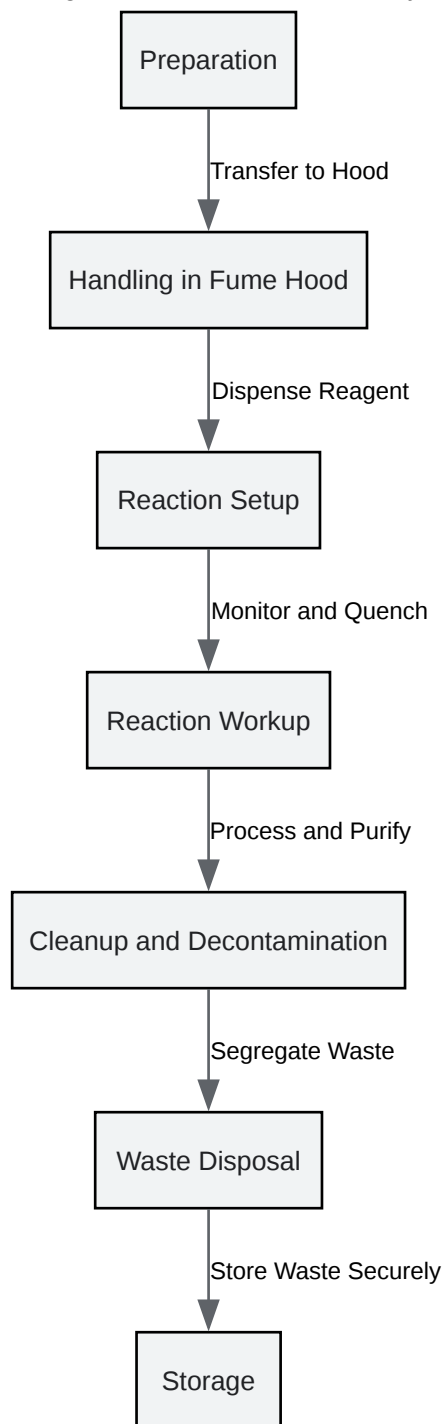
Adherence to a strict operational workflow and proper disposal procedures are crucial for safety and environmental protection.

Safe Handling and Operational Workflow

All operations involving **2-Iodo-5-methylthiophene** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.

Workflow Diagram

Safe Handling Workflow for 2-Iodo-5-methylthiophene



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Caption: A generalized workflow for handling **2-Iodo-5-methylthiophene**.

Disposal Plan

Waste containing **2-Iodo-5-methylthiophene** is classified as halogenated organic waste.

- Segregation: Do not mix halogenated waste with non-halogenated organic waste.
- Labeling: All waste containers must be clearly labeled as "Halogenated Organic Waste" and list all chemical constituents.
- Storage: Store waste in sealed, properly labeled containers in a designated, well-ventilated waste collection area.
- Disposal: Dispose of the waste through your institution's hazardous waste management program.

Experimental Protocols: Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura cross-coupling reaction is a common application for aryl halides like **2-Iodo-5-methylthiophene**, used to form carbon-carbon bonds.^{[7][8]}

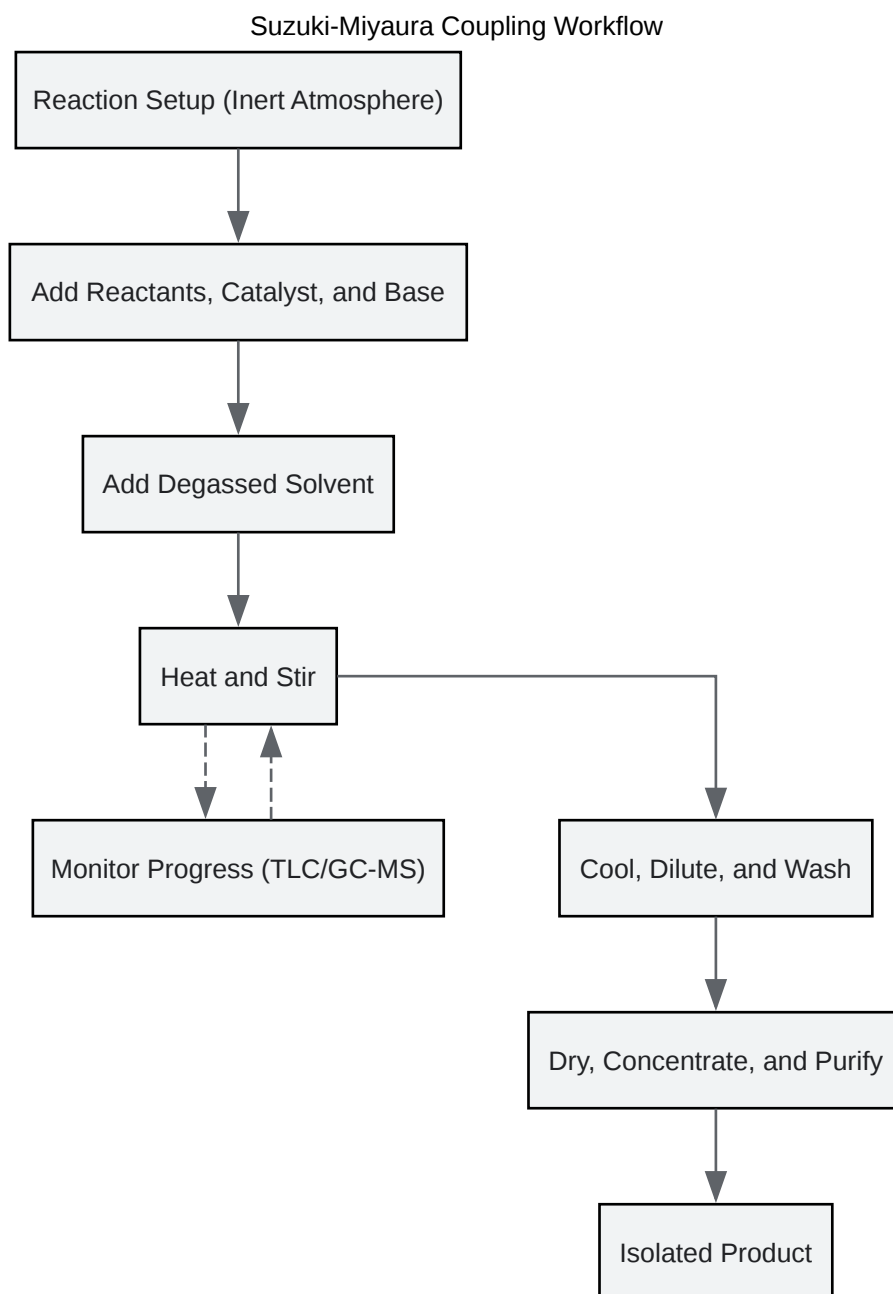
Detailed Methodology

This protocol describes a typical Suzuki-Miyaura coupling reaction.

- Reaction Setup: In a Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), combine **2-Iodo-5-methylthiophene** (1.0 equivalent), the desired arylboronic acid (1.2 equivalents), a palladium catalyst such as Tetrakis(triphenylphosphine)palladium(0) (0.05 equivalents), and a base like potassium carbonate (2.0 equivalents).
- Solvent Addition: Add a degassed solvent system, typically a mixture of an organic solvent (e.g., 1,4-dioxane or toluene) and an aqueous solution.
- Reaction Execution: Heat the reaction mixture to the desired temperature (e.g., 90°C) and stir for the required time, monitoring the reaction progress by a suitable technique like TLC or GC-MS.^[8]
- Workup: After the reaction is complete, cool the mixture to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and then brine.

- Purification: Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate under reduced pressure. Purify the crude product by a suitable method, such as column chromatography.

Experimental Workflow Diagram



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Caption: A step-by-step workflow for a Suzuki-Miyaura cross-coupling reaction.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Iodo-5-methylthiophene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099134#personal-protective-equipment-for-handling-2-iodo-5-methylthiophene]

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